Application Note: In-Vitro Characterization of 3-Bromo-4-ethoxy-5-methoxybenzohydrazide

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Compound of Interest	
Compound Name:	*3-Bromo-4-ethoxy-5-methoxybenzohydrazide*
CAS No.:	*565172-99-8*
Cat. No.:	*B2436807*

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Subject: Multi-Target Pharmacological Profiling: Anticancer & Antimicrobial Screening

Executive Summary & Scientific Rationale

3-Bromo-4-ethoxy-5-methoxybenzohydrazide is a synthetic small molecule integrating a lipophilic, electron-rich phenyl ring with a reactive hydrazide tail.[1]

- Pharmacophore Analysis:
  - The 3,4,5-Substitution Pattern: The 3-bromo-4-ethoxy-5-methoxy motif is a bioisostere of the 3,4,5-trimethoxyphenyl group found in Colchicine and Combretastatin A-4.[1] This suggests the compound may bind to the colchicine-binding site of tubulin, disrupting microtubule dynamics.
  - The Hydrazide Linker (-$CONHNH_2$): This moiety is critical for hydrogen bonding in the active sites of enzymes (e.g., Enoyl-ACP reductase in M. tuberculosis) and serves as a chelating motif for metalloenzymes.[1]

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- Kinase Relevance: The electron-withdrawing bromine and electron-donating alkoxy groups create an electronic profile similar to the "head groups" of ATP-competitive kinase inhibitors (e.g., EGFR inhibitors).[1]

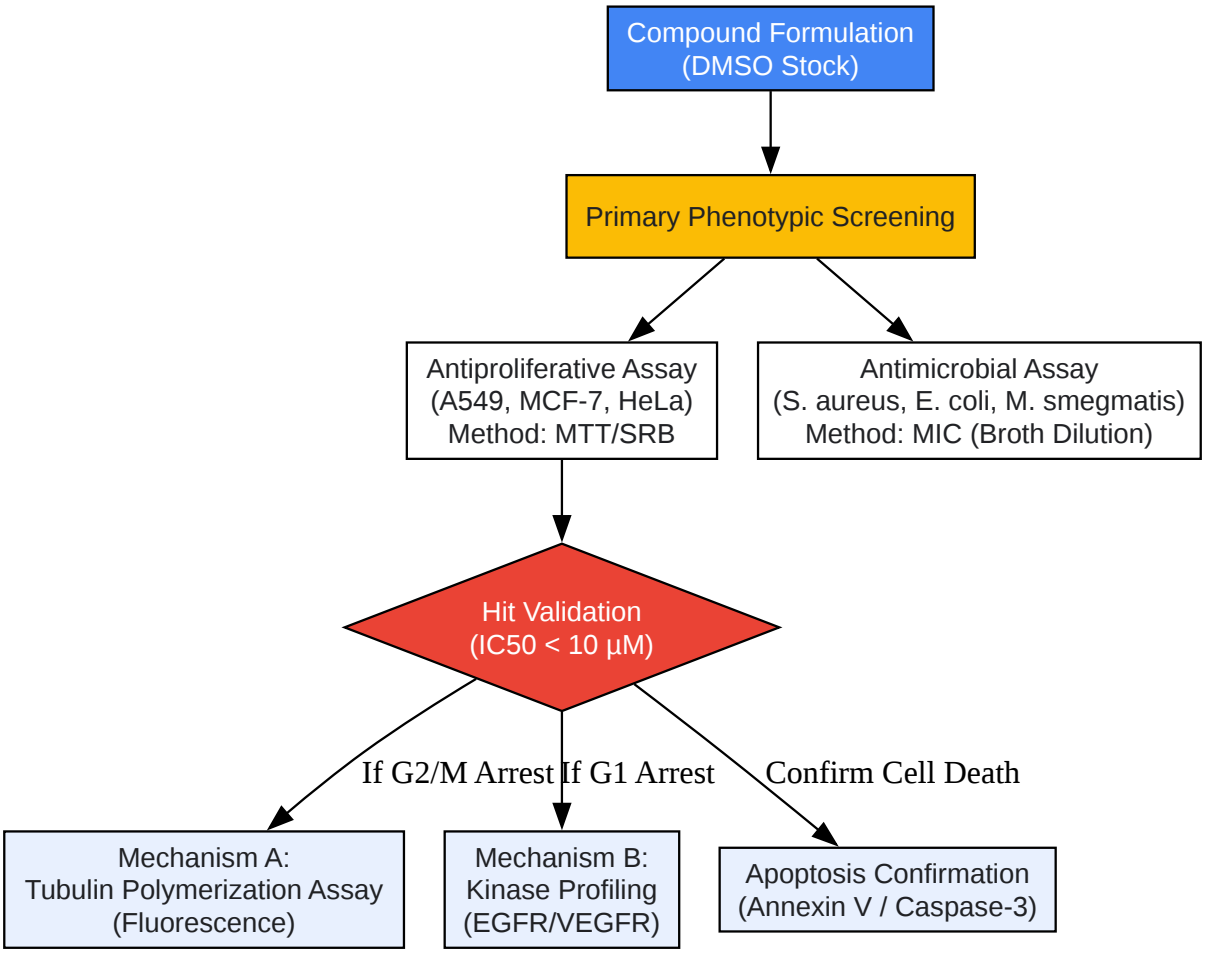
Experimental Goal: To validate the compound's biological activity through a hierarchical screening cascade, moving from phenotypic cytotoxicity to specific mechanistic target engagement (Tubulin vs. Kinase).

Experimental Design Workflow

The following flowchart outlines the logical progression of experiments. If the compound shows cytotoxicity (

), proceed to mechanistic assays.

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Figure 1:Hierarchical screening cascade. The pathway branches based on the cell cycle arrest phase observed in preliminary flow cytometry.

Detailed Protocols

Protocol A: Compound Reconstitution & Storage

The lipophilicity of the ethoxy/bromo groups requires careful solubilization to prevent precipitation in aqueous media.[1]

- Stock Solution (20 mM):

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- Weigh 2.89 mg of **3-Bromo-4-ethoxy-5-methoxybenzohydrazide** (MW: ~289.13 g/mol). [1]
- Dissolve in 500 µL of sterile, anhydrous DMSO (Dimethyl sulfoxide).
- Vortex for 1 minute until clear.
- Note: If turbidity persists, sonicate at 40°C for 5 minutes.

- Storage: Aliquot into amber tubes (light sensitive due to Br-aromatic system) and store at -20°C. Stable for 3 months.
- Working Solution: Dilute stock 1:1000 in culture medium (final DMSO < 0.1%) immediately before use.

Protocol B: Antiproliferative Screening (MTT Assay)

Targeting A549 (Lung) and MCF-7 (Breast) cancer lines to assess general cytotoxicity.[1]

Materials:

- Cell lines: A549, MCF-7.[1]
- Reagent: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) (5 mg/mL in PBS).[1]
- Positive Control: Colchicine (Tubulin binder) or Gefitinib (EGFR inhibitor).

Procedure:

- Seeding: Plate cells at

  cells/well in 96-well plates. Incubate for 24h at 37°C, 5% CO_2.
- Treatment: Add the compound in serial dilutions (0.1, 0.5, 1, 5, 10, 50, 100 µM).
  - Vehicle Control: 0.1% DMSO.
  - Blank: Media only.

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- Incubation: Incubate for 48 hours.
- Development:
  - Add 20 µL MTT solution to each well. Incubate 4h.
  - Aspirate media carefully.
  - Dissolve formazan crystals in 150 µL DMSO.
- Quantification: Measure absorbance at 570 nm (ref 630 nm).
- Analysis: Calculate % Viability and determine

  using non-linear regression (GraphPad Prism).

Protocol C: In-Vitro Tubulin Polymerization Assay

Given the structural similarity to Combretastatin, this is the high-priority mechanistic assay.[1]

Principle: Tubulin polymerizes into microtubules, increasing light scattering (or fluorescence if using a reporter). Inhibitors prevent this increase.

Materials:

- Purified Porcine Brain Tubulin (>99%).
- GTP (1 mM).
- Buffer: 80 mM PIPES (pH 6.9), 2 mM $MgCl_2$, 0.5 mM EGTA.

Procedure:

- Preparation: Keep all reagents on ice. Prepare Tubulin solution (3 mg/mL) in buffer + 1 mM GTP.
- Baseline: Add 5 µL of test compound (Final conc: 5 µM and 10 µM) to a pre-warmed (37°C) 96-well half-area plate.

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- Initiation: Add 50 µL of cold Tubulin/GTP mixture to the wells.
- Kinetics: Immediately place in a plate reader heated to 37°C.
- Measurement: Read absorbance at 340 nm every 30 seconds for 60 minutes.
- Interpretation:
  - Normal Polymerization:[1] Sigmoidal curve (Lag phase

    Elongation

    Plateau).
  - Inhibition: Flattened curve or reduced slope (Vmax).
  - Stabilization (Taxol-like): Shortened lag phase, higher plateau.

Protocol D: Antimicrobial Susceptibility (MIC Determination)

Testing the hydrazide pharmacophore against bacterial pathogens.

Organisms:S. aureus (Gram+), E. coli (Gram-), M. smegmatis (Safe surrogate for M. tuberculosis).

Procedure (CLSI M07-A10 Standard):

- Inoculum: Prepare bacterial suspension at

  CFU/mL in Mueller-Hinton Broth (MHB).
- Plate Setup: Use 96-well round-bottom plates.
- Dilution: Add 100 µL of test compound (2-fold serial dilutions from 128 µg/mL to 0.25 µg/mL).
- Incubation:
  - Bacteria: 37°C for 16–20h.[1]

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- Mycobacteria:[1] 37°C for 48–72h.

- Readout: Visual inspection for turbidity.[1] The lowest concentration with no visible growth is the MIC.[2]

- Validation: Add 30 µL Resazurin (0.01%) to wells; incubate 1h. Blue

  Pink indicates viable growth.

Mechanistic Pathway Visualization

If the compound inhibits tubulin, it will trigger the Spindle Assembly Checkpoint (SAC), leading to Mitotic Arrest and Apoptosis.



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Figure 2:Predicted Mechanism of Action.[1] Binding to the colchicine site prevents microtubule assembly, triggering cell cycle arrest at G2/M and subsequent apoptotic cell death.

Data Reporting & Analysis

Table 1: Suggested Data Recording Format

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Assay Type	Parameter	Control (Colchicine/Isoniazid)	Test Compound (10 µM)	Interpretation
Cytotoxicity	(A549)	0.05 µM	TBD	<10 µM is active
Tubulin	(OD/min)	0.01 (Inhibited)	TBD	<50% of Vehicle = Hit
Antibacterial	MIC (S. aureus)	0.5 µg/mL	TBD	<32 µg/mL is active
Antibacterial	MIC (M. smegmatis)	2.0 µg/mL	TBD	<10 µg/mL is active

References

- Benzohydrazide Biological Activity Review
  - Title: Design, Synthesis, Structural Elucidation and Biological Applications of Benzohydrazide Derivatives.[2]
  - Source: Der Pharma Chemica, 2016.
  - URL:[Link]
- Tubulin Inhibition by 3,4,5-Substituted Aromatics
  - Title: Combretastatin A-4: A potent tubulin inhibitor.[1]
  - Source: Journal of Medicinal Chemistry (General Reference for Pharmacophore).
  - Context: Validates the "3-bromo-4-ethoxy-5-methoxy" motif as a tubulin-binding bioisostere.[1]
- Antimicrobial Protocols
  - Title: Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria Th
  - Source: Clinical and Labor

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- URL:[Link]

- Compound Source & Physical Data
  - Title: **3-Bromo-4-ethoxy-5-methoxybenzohydrazide** Product Page.[1][3][4][5][6]
  - Source: BLD Pharm / Sigma Aldrich.

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